

benzolamide pharmacokinetics and pharmacodynamics

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Compound Focus: Benzolamide

CAS No.: 3368-13-6

Cat. No.: S520910

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A Gap in the Literature and How to Proceed

The most relevant document, from **PubChem**, is a basic identifier entry for **benzolamide** (CID 18794) and does not contain the detailed PK/PD data required for a technical guide [1].

While other sources offer excellent, in-depth reviews on carbonic anhydrase inhibitors (CAIs) like acetazolamide, they mention **benzolamide** only in the context of the drug class without providing its specific parameters [2]. Recent research articles also focus on newly synthesized compounds rather than established drugs like **benzolamide** [3].

Your most efficient path forward is to query specialized pharmacological databases. **PubChem** is a valuable starting point, and you can use the provided Compound ID (CID) to find more information.

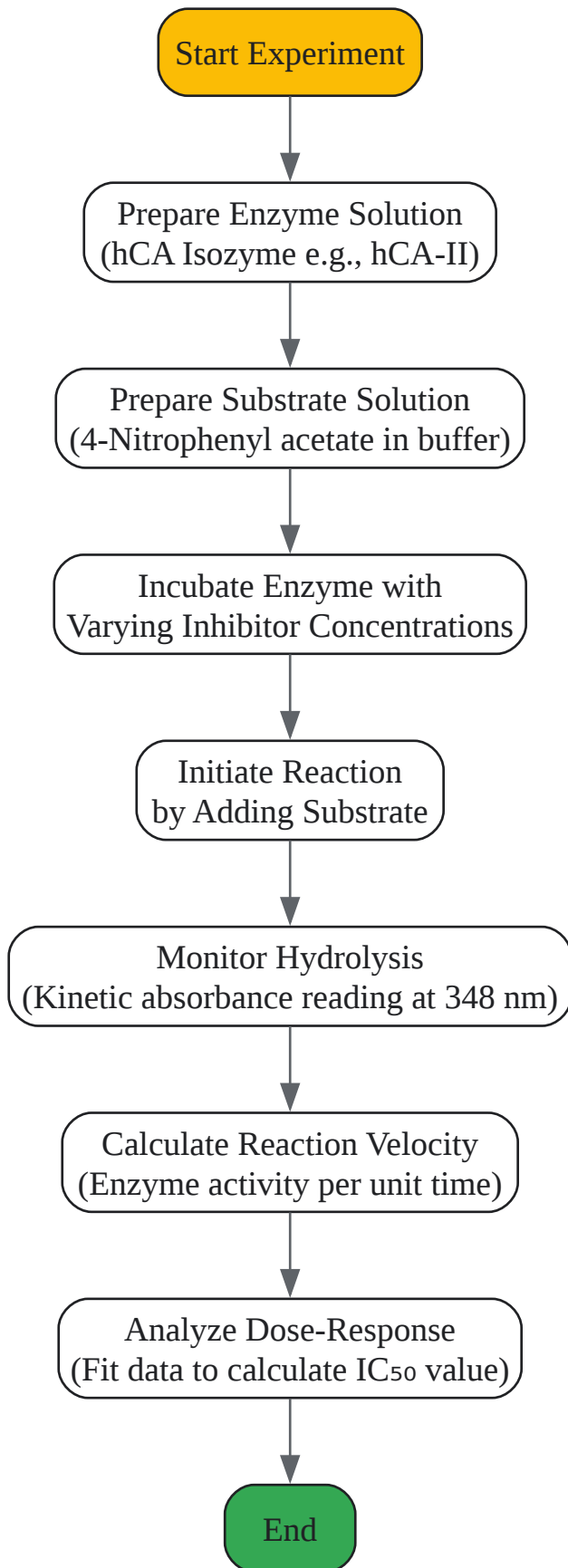
Resource Name	Primary Use	Benzolamide Identifier	Expected Information
PubChem	Chemical compound database	CID 18794 [1]	Molecular structure, basic properties, links to other DBs

Pharmacokinetic & Pharmacodynamic

Resource Name	Primary Use	Benzolamide Identifier	Expected Information
Databases			
• Pharmacokinetics Knowledge Base (PK-DB)	Clinical & pre-clinical PK data	-	Concentration-time profiles, PK parameters
• IUPHAR/BPS Guide to Pharmacology	Drug targets & quantitative effects	-	PD data, dose-response, mechanisms of action

Experimental Protocol for CA Inhibition

Since the search results included detailed methodologies for evaluating carbonic anhydrase inhibitors, the following workflow outlines a standard experimental protocol for determining the inhibitory activity (IC_{50}) of a compound like **benzolamide**, which is a key pharmacodynamic measure [3].



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Experimental workflow for determining carbonic anhydrase inhibitor potency

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References

1. | C8H8N4O4S3 | CID 18794 - PubChem Benzolamide [pubchem.ncbi.nlm.nih.gov]
2. Systemic Carbonic Anhydrase Inhibitors in Common ... [pmc.ncbi.nlm.nih.gov]
3. Facile synthesis of aminobiphenyl sulfonamides via Chan– ... [nature.com]

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